

Technical Guide: Spectral Characterization of 2,7-Diaminoanthraquinone

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Compound of Interest

Compound Name: 2,7-Diaminoanthraquinone

CAS No.: 605-44-7

Cat. No.: B1616665

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H,

C), and Structural Elucidation[2]

Executive Summary

2,7-Diaminoanthraquinone (2,7-DAAQ) is a symmetric anthraquinone derivative utilized as a key intermediate in the synthesis of high-performance dyes and DNA-intercalating pharmaceutical agents. Unlike the 1,4- or 1,5-isomers, 2,7-DAAQ possesses a unique

(effective) symmetry that results in distinct spectral signatures.[1] This guide provides validated spectral data, detailed band assignments, and experimental protocols for researchers requiring precise structural verification.

Molecular Architecture & Symmetry

Understanding the symmetry of 2,7-DAAQ is a prerequisite for interpreting its NMR and IR spectra.[1][3]

- Point Group:

(planar conformation).

- Symmetry Operations: A

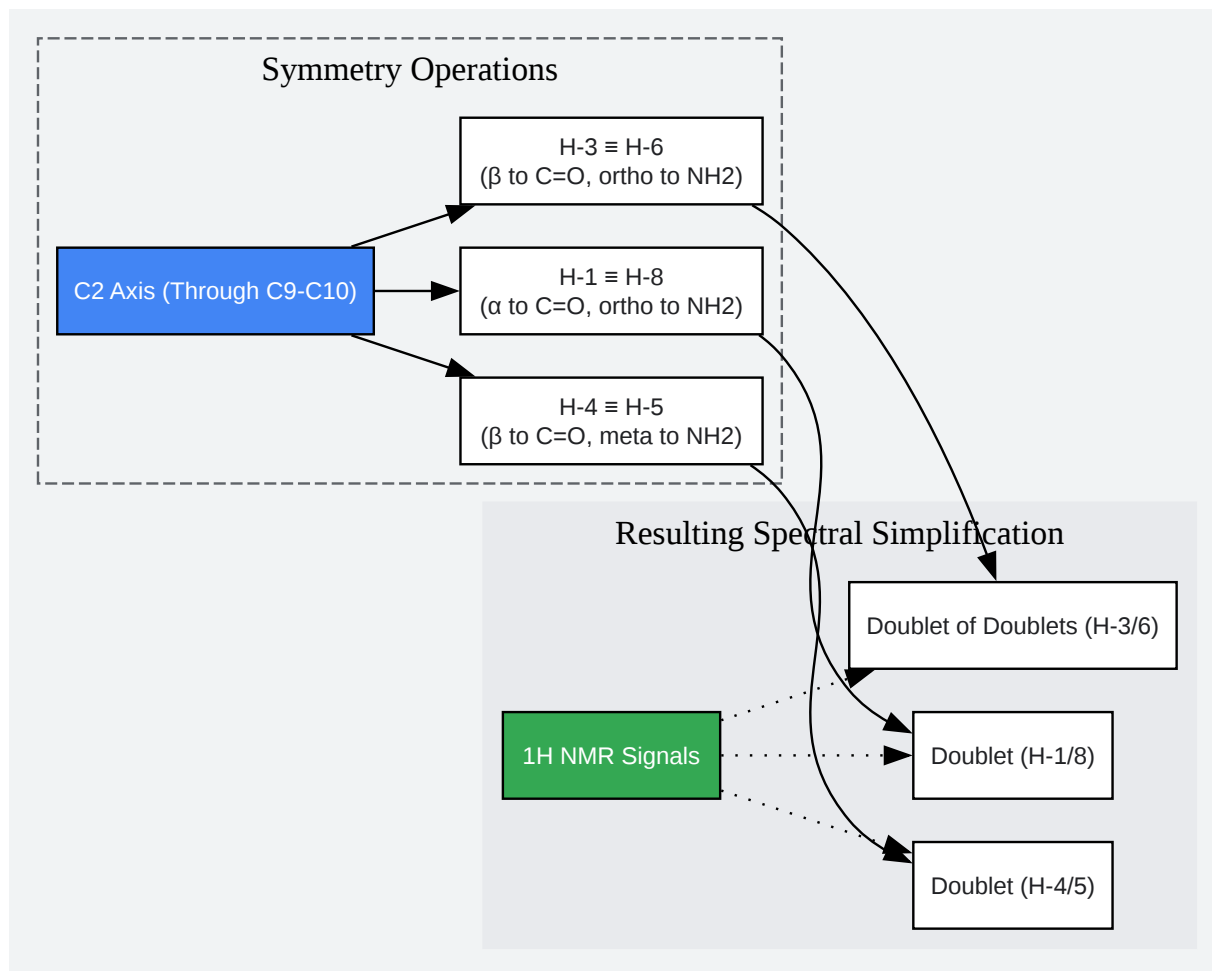
rotation axis passes through the C9 and C10 carbonyl carbons.[\[1\]](#)[\[3\]](#)

- Equivalence:
 - Ring A = Ring B
 - Proton H-1 is equivalent to H-8.[\[3\]](#)
 - Proton H-3 is equivalent to H-6.[\[3\]](#)
 - Proton H-4 is equivalent to H-5.[\[3\]](#)

This symmetry simplifies the

¹H NMR spectrum to a three-spin system (AMX type) repeated twice.[\[3\]](#)

Structural Diagram & Logic Flow



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Figure 1: Symmetry analysis of 2,7-DAAQ illustrating proton equivalence and predicted NMR multiplicity.

Experimental Protocols (Sample Preparation)

To reproduce the data presented below, follow these standardized preparation protocols. Self-consistency in solvent choice is critical due to the solvatochromic nature of amino-anthraquinones.[3]

Protocol A: NMR Sample Prep

- Solvent: Dimethyl sulfoxide-d6 (DMSO-

, 99.9% D).[3]

- Concentration: 5–10 mg of 2,7-DAAQ in 0.6 mL solvent.
- Conditioning: Sonicate for 5 minutes at 40°C to ensure complete dissolution (anthraquinones have poor solubility).
- Reference: TMS (Tetramethylsilane) at 0.00 ppm.[1][3]

Protocol B: UV-Vis Sample Prep[3]

- Stock Solution: Dissolve 1.0 mg in 10 mL DMF (Dimethylformamide).
- Working Solution: Dilute 100

L of stock into 3 mL of Ethanol or DMF.

- Blank: Pure solvent (matched to working solution).[1][3]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The

¹H NMR spectrum in DMSO-

is the definitive method for distinguishing the 2,7-isomer from the 2,6-isomer.[1]

¹H NMR Data (400 MHz, DMSO-)

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling Constant (, Hz)	Assignment	Structural Logic
7.84	Doublet (d)	2H		H-4, H-5	-position, meta to amino (least shielded).
7.23	Doublet (d)	2H		H-1, H-8	-position, ortho to amino (shielded by NH , deshielded by C=O).[1]
6.89	Doublet of Doublets (dd)	2H		H-3, H-6	Ortho to amino, coupled to both H-4 (ortho) and H-1 (meta).
6.42	Broad Singlet (br s)	4H	-	-NH	Exchangeable amine protons.[3]

Differentiation Note: In the 2,6-isomer, the coupling patterns differ slightly due to the relative positions of protons, but the 2,7-isomer is uniquely characterized by the specific dd at ~6.89 ppm arising from H-3/6 coupling to both the ortho H-4/5 and meta H-1/8.[1]

C NMR Data (100 MHz, DMSO-)

Chemical Shift (, ppm)	Assignment
184.7	C=O (Carbonyl, C-9/C-10 unshielded)
179.7	C=O (Carbonyl, C-9/C-10 shielded)
155.1	C-NH (C-2, C-7 ipso carbon)
152.3	Quaternary Aromatic
135.0	Aromatic CH (C-4, C-5)
129.3	Aromatic CH (C-1, C-8)
109.5*	Aromatic CH (C-3, C-6)

*Note: C-3/C-6 value is estimated based on DEPT correlations and typical ortho-amino shielding.

Vibrational Spectroscopy (FT-IR)

The infrared spectrum is dominated by the quinoid carbonyls and the primary amine stretches.
[\[1\]](#)[\[3\]](#)

Method: ATR (Attenuated Total Reflectance) on solid powder.[\[1\]](#)[\[3\]](#)

Wavenumber (cm)	Functional Group	Vibrational Mode	Notes
3344, 3223	Primary Amine (-NH)	N-H Stretching (Asym/Sym)	Distinct doublet indicating primary amine.
1671	Quinone Carbonyl	C=O Stretching	Free/Non-H-bonded carbonyl.
1623	Quinone Carbonyl	C=O[3] Stretching	H-bonded or conjugated carbonyl.
1581, 1553	Aromatic Ring	C=C Skeleton	Anthracene core vibrations.
1245	C-N	C-N Stretching	Strong band typical of aryl amines.[1][3]

Electronic Spectroscopy (UV-Vis)

2,7-DAAQ exhibits strong solvatochromism.[3] The amino groups act as auxochromes, donating electron density into the anthraquinone

-system, resulting in Intramolecular Charge Transfer (ICT) bands.[1]

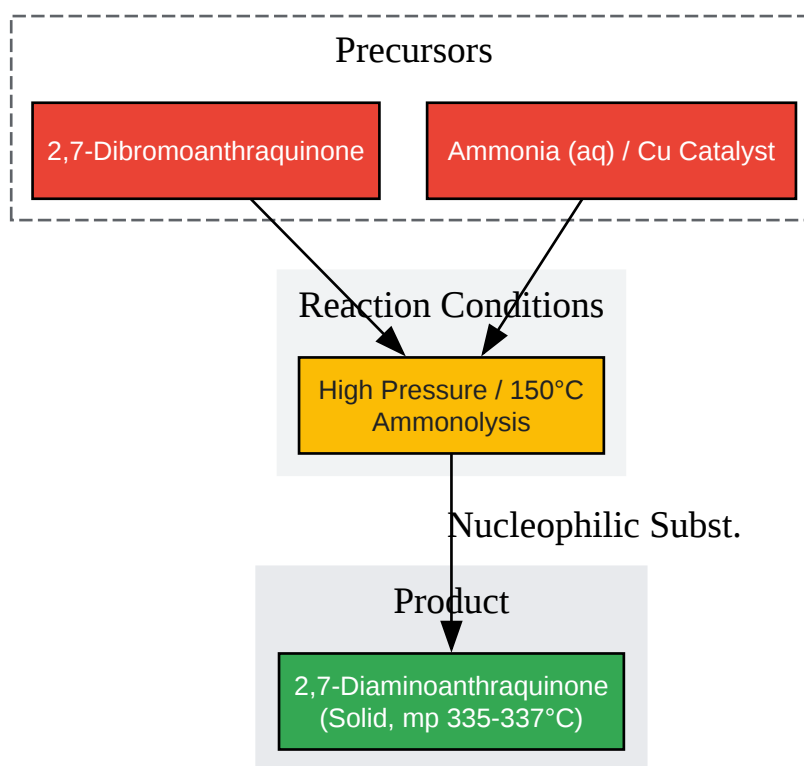
Solvent	(nm)	Transition Type	Color
Ethanol	~450 - 460	(ICT)	Orange
DMF	~480 - 490	(ICT)	Red-Orange
Chloroform	~445		Yellow-Orange

Observation: A bathochromic (red) shift is observed in more polar solvents (DMF vs. Ethanol/Chloroform), confirming the ICT nature of the transition.[1]

Synthesis & Impurity Profiling

When sourcing or synthesizing 2,7-DAAQ, the most common impurity is the 2,6-isomer or mono-amino derivatives.[1]

Synthesis Workflow (Graphviz)



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Figure 2: Standard synthetic route via ammonolysis of the dibromo-precursor.[3]

References

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- Solvatochromism: Sasirekha, V. et al. "Study of preferential solvation of 2,6-diaminoanthraquinone."^{[1][3]} Spectrochimica Acta Part A, 2008.^{[1][3]} (Used as comparative baseline for solvatochromic behavior).^{[1][3]}

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